

Personal protective equipment for handling Methyl 3-(3-bromophenyl)propanoate

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Compound of Interest

Compound Name: Methyl 3-(3-bromophenyl)propanoate

Cat. No.: B121748

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Essential Safety and Handling Guide for Methyl 3-(3-bromophenyl)propanoate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Methyl 3-(3-bromophenyl)propanoate**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **Methyl 3-(3-bromophenyl)propanoate**
- CAS Number: 151583-29-8[1][2]
- Molecular Formula: C₁₀H₁₁BrO₂[2]
- Molecular Weight: 243.10 g/mol [3]

Hazard Summary: **Methyl 3-(3-bromophenyl)propanoate** is classified with the following GHS hazard statements:

- H302: Harmful if swallowed.[3]

- H315: Causes skin irritation.[\[3\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

Due to these hazards, meticulous handling and the use of appropriate personal protective equipment are mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to mitigate the risks of exposure. The following table summarizes the required equipment for handling **Methyl 3-(3-bromophenyl)propanoate**.

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles must be worn at all times to protect against splashes.[4] A face shield provides an additional layer of protection, especially when handling larger quantities or during procedures with a high splash risk.[4]
Hand Protection	Nitrile Gloves	Nitrile gloves are required for handling this chemical and must be worn when cleaning up spills.[5] For prolonged contact or when handling larger volumes, consider double-gloving or using thicker, chemical-resistant gloves.[6] Always inspect gloves for integrity before use and wash hands thoroughly after removal.[7]
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect against skin contact.[7]
Respiratory Protection	Use in a Fume Hood	All handling of Methyl 3-(3-bromophenyl)propanoate should be conducted in a certified chemical fume hood to prevent inhalation of vapors.[5]

Operational Plan: Weighing and Dissolving the Compound

This protocol outlines a standard procedure for safely weighing and dissolving **Methyl 3-(3-bromophenyl)propanoate** in a laboratory setting.

Materials:

- **Methyl 3-(3-bromophenyl)propanoate**
- Analytical balance
- Spatula
- Weighing paper or boat
- Appropriate glassware (e.g., beaker, flask)
- Selected solvent
- Magnetic stir bar and stir plate (optional)
- Wash bottle with solvent

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the table above.
 - Prepare the work area within the fume hood by laying down absorbent bench paper.
 - Assemble all necessary equipment and materials.
- Weighing:
 - Place a clean, empty weighing boat on the analytical balance and tare it.
 - Carefully transfer the desired amount of **Methyl 3-(3-bromophenyl)propanoate** from its storage container to the weighing boat using a clean spatula.

- Record the exact weight.
- Securely close the storage container immediately after use.
- Dissolving:
 - Place the appropriate glassware containing the selected solvent inside the fume hood.
 - Carefully add the weighed **Methyl 3-(3-bromophenyl)propanoate** to the solvent.
 - Use a wash bottle to rinse any residual compound from the weighing boat into the glassware.
 - If necessary, add a magnetic stir bar and place the glassware on a stir plate to facilitate dissolution.
- Post-Procedure:
 - Decontaminate the spatula and any other reusable equipment that came into contact with the chemical.
 - Dispose of the weighing boat and any other contaminated disposable materials in the designated solid halogenated waste container.
 - Clean the work area within the fume hood.
 - Properly remove and dispose of gloves, then wash hands thoroughly with soap and water.

Disposal Plan

Proper segregation and disposal of waste are critical to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation:

- Halogenated Organic Liquid Waste: All solutions containing **Methyl 3-(3-bromophenyl)propanoate** and other halogenated solvents must be collected in a

designated, clearly labeled, and sealed waste container.[5] Do not mix with non-halogenated waste.

- **Contaminated Solid Waste:** All disposable items that have come into contact with the chemical, such as gloves, weighing boats, and absorbent paper, must be placed in a separate, labeled container for solid halogenated waste.[8]
- **Sharps Waste:** Any contaminated needles or other sharps must be disposed of in a designated sharps container.

Disposal Procedure:

- Collect all waste in appropriately labeled containers.
- Ensure containers are tightly sealed to prevent leaks or vapor release.[8]
- Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.

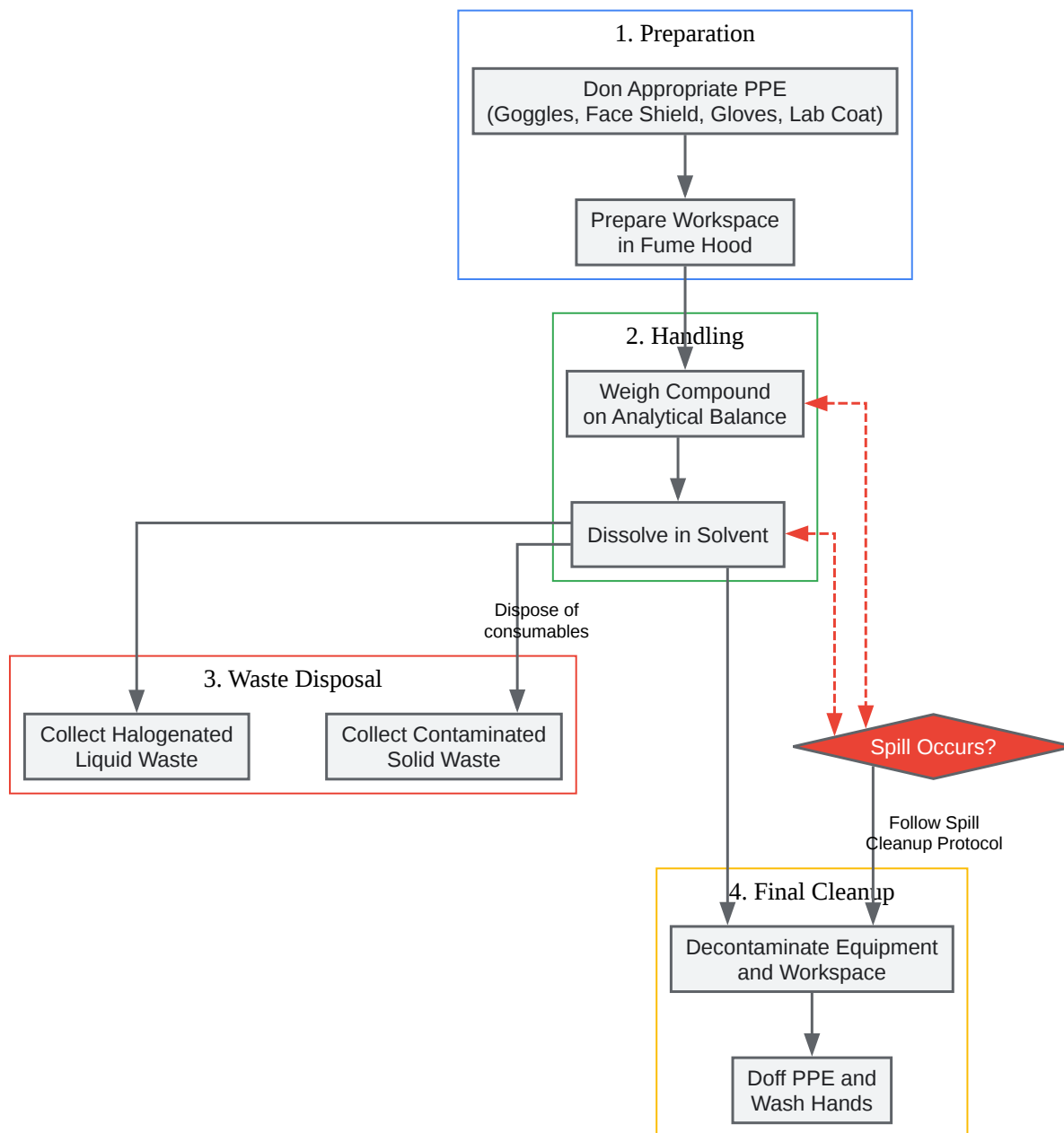
Spill and Emergency Procedures

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[4] Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and immediately wash the affected area with soap and water for at least 15 minutes.[7] Seek medical attention if irritation persists.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill Cleanup:

- **Evacuate and Alert:** Alert personnel in the immediate area and evacuate if necessary.
- **Secure the Area:** If the spill is flammable, remove all ignition sources.[\[9\]](#) Ensure the area is well-ventilated, preferably within a fume hood.
- **Don PPE:** Wear the appropriate PPE, including double gloves, chemical splash goggles, a face shield, and a lab coat.
- **Contain the Spill:** For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite, sand, or spill pillows.[\[10\]](#)
- **Absorb and Neutralize:** Cover the spill with the absorbent material, working from the outside in.[\[11\]](#) For small spills, treatment with sodium thiosulfate before absorption can be considered.[\[8\]](#)
- **Collect Waste:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[12\]](#)
- **Decontaminate:** Clean the spill area with soap and water. Collect the cleaning materials and any contaminated rinse water for disposal as hazardous waste.
- **Report:** Report the spill to your supervisor or institutional safety officer.



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Caption: Workflow for handling **Methyl 3-(3-bromophenyl)propanoate**.

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